

Application Notes and Protocols for Flipper-TR Imaging Experiments

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Compound of Interest

Compound Name: *Flipper-TR probe*

Cat. No.: *B16104070*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for utilizing the Flipper-TR® probe in fluorescence lifetime imaging microscopy (FLIM) to quantitatively measure membrane tension in live cells.

Core Principle

Flipper-TR is a mechanosensitive fluorescent probe designed to specifically insert into the plasma membrane of living cells.^{[1][2]} Its core mechanism relies on the relationship between the physical packing of membrane lipids and the probe's fluorescence lifetime.^{[3][4]}

- **High Membrane Tension:** Lipids are more tightly packed, forcing the Flipper-TR molecule into a more planar conformation. This planar state results in a longer fluorescence lifetime.^{[4][5]}
- **Low Membrane Tension:** Lipids are less ordered, allowing the probe to adopt a more twisted conformation. This twisted state leads to a shorter fluorescence lifetime.^{[4][5]}

By measuring this fluorescence lifetime using FLIM, researchers can create a quantitative map of membrane tension across the cell.^[6] This technique is a powerful tool for investigating

cellular processes where mechanical forces are critical, such as cell migration, division, and signal transduction.[7]

Experimental Protocol

This protocol provides a comprehensive, step-by-step guide for cell preparation, staining, imaging, and analysis. While optimized for HeLa cells, it serves as an excellent starting point for other cell lines.[8]

Materials and Reagents

- Flipper-TR® probe
- Anhydrous Dimethyl sulfoxide (DMSO)
- Live cells cultured on glass-bottom imaging dishes
- Complete cell culture medium (e.g., DMEM with serum)
- Phosphate-buffered saline (PBS) or other imaging-compatible buffer
- A confocal or two-photon microscope equipped for FLIM (e.g., with a pulsed laser and TCSPC hardware)

Probe Preparation (1 mM Stock Solution)

- Allow the vial of Flipper-TR® to warm to room temperature before opening.
- Add 50 µL of anhydrous DMSO to the vial to create a 1 mM stock solution.[8][9]
- Vortex until the probe is fully dissolved.
- Store the stock solution in small aliquots at -20°C, protected from light and moisture. The solution is stable for approximately 3 months when stored correctly.[8]

Cell Staining

- Culture cells to the desired confluency on a suitable imaging dish.

- Prepare a fresh staining solution by diluting the 1 mM Flipper-TR® stock solution into pre-warmed cell culture medium. The recommended starting concentration is 1 μ M.[8]
 - Note: The presence of fetal calf serum (FCS) may reduce labeling efficiency. If the signal is low, the probe concentration can be increased up to 2 μ M.[8]
- Remove the existing medium from the cells and wash once with pre-warmed PBS.
- Add the Flipper-TR® staining solution to the cells.
- Incubate for 15-30 minutes at 37°C in a humidified atmosphere with 5% CO₂. [8][9]
 - Note: After 30 minutes, endosomal structures may become visible due to membrane turnover. These typically exhibit a lower fluorescence lifetime.[8]
- Washing is optional. Since the probe is only fluorescent in a lipid membrane, the background from the medium is minimal, especially if it contains serum.[2][8] For imaging in a buffer, wash the cells once with fresh medium or buffer.

Fluorescence Lifetime Imaging Microscopy (FLIM)

- Microscope Configuration:
 - Excitation: Use a pulsed laser at 488 nm.[8]
 - Emission: Collect the fluorescence signal using a bandpass filter, typically between 575 nm and 625 nm.[8]
- Image Acquisition:
 - Acquire FLIM data using time-correlated single photon counting (TCSPC).
 - Adjust acquisition parameters (e.g., laser power, scan speed, frame accumulation) to achieve sufficient photon counts for accurate lifetime fitting (a minimum of 100-1000 photons per pixel is recommended) while minimizing phototoxicity.[9]

Data Analysis

- The fluorescence decay curve for each pixel is fitted to a multi-exponential model, typically a double-exponential decay.[8][10]
- This fit yields two lifetime components, τ_1 and τ_2 . The longer lifetime component, τ_1 , which has the higher amplitude, is used to report on membrane tension.[8][11]
- Generate a pseudo-colored lifetime map where pixel color corresponds to the calculated τ_1 value, providing a visual representation of membrane tension.

Quantitative Data Summary

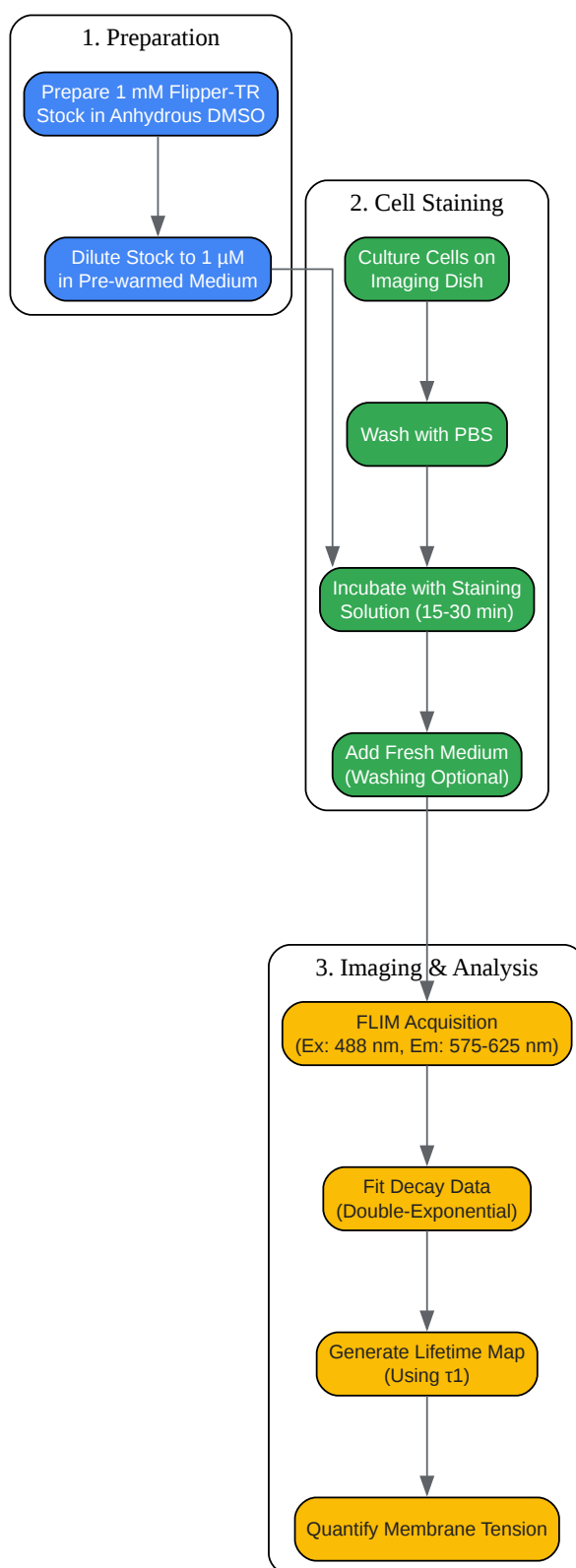
The fluorescence lifetime of Flipper-TR is an absolute value that can be compared across experiments. The typical lifetime (τ_1) ranges from 2.8 to 7.0 ns.[8] Longer lifetimes correlate with higher membrane tension.

Cell Type/Condition	Typical Mean Fluorescence Lifetime (τ_1 , ns)	Implication
HeLa Cells (Control)	3.5 - 4.5	Baseline membrane tension[12]
HeLa Cells (Hypo-osmotic shock)	Increase in lifetime	Increased membrane tension[6][12]
HeLa Cells (Hyper-osmotic shock)	Decrease in lifetime	Decreased membrane tension[4][12]
MDCK Cells (Apical membrane)	~6.6	Higher tension[3]
MDCK Cells (Basolateral membrane)	~4.8	Lower tension[3]
Bacteria (e.g., E. coli, B. subtilis)	Shorter than eukaryotic cells (~2 μ M staining)	Reflects differences in membrane composition[5][11]

Visualized Workflows and Pathways

Experimental Workflow

The following diagram outlines the complete experimental procedure for a Flipper-TR imaging experiment.

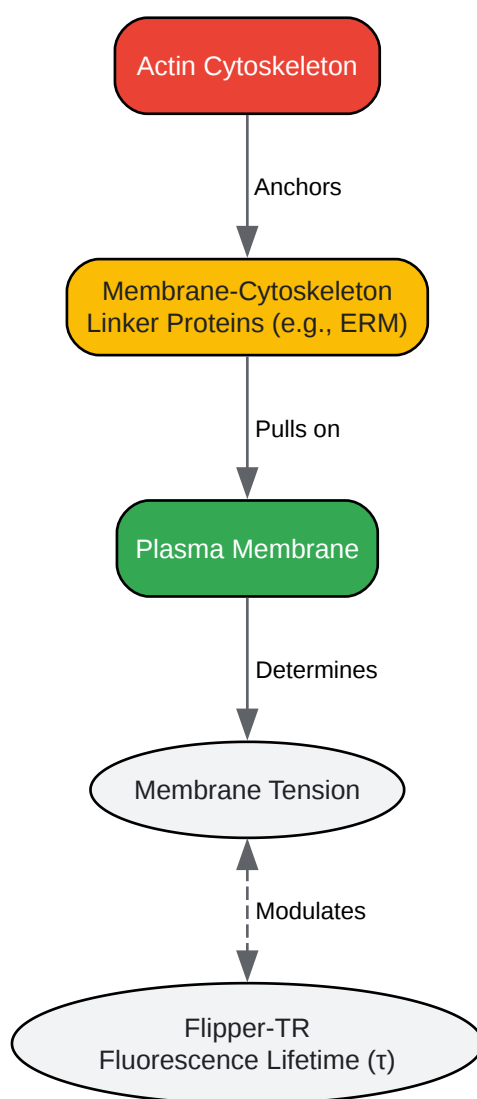


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Caption: A step-by-step workflow for Flipper-TR membrane tension imaging.

Conceptual Pathway: Cytoskeletal Control of Membrane Tension

Membrane tension is not solely a property of the lipid bilayer but is actively regulated by the underlying actin cytoskeleton. This interaction is a key area of investigation using Flipper-TR.



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